

# An In-depth Technical Guide to 1-Diazoethylbenzene (CAS 22293-10-3)

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## Compound of Interest

Compound Name: Benzene, (1-diazoethyl)-

Cat. No.: B15483788

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## Abstract

1-Diazoethylbenzene, identified by the CAS number 22293-10-3, is a diazoalkane of interest in organic synthesis. This technical guide provides a comprehensive overview of the available chemical information and safety data for this compound. Due to the limited specific data for 1-diazoethylbenzene, this document also incorporates general characteristics and reactivity patterns of diazo compounds to offer a broader context for its potential applications and handling. A significant lack of detailed experimental protocols, in-depth safety evaluations, and biological activity studies for this specific molecule necessitates a cautious approach in its use, relying on the general understanding of related chemical entities.

## Chemical Information

1-Diazoethylbenzene is an organic compound featuring a diazo group attached to an ethylbenzene backbone. The available data on its chemical and physical properties are summarized below.

Table 1: Chemical and Physical Properties of 1-Diazoethylbenzene

Property	Value	Source
CAS Number	22293-10-3	[1]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub>	[1]
Molecular Weight	132.166 g/mol	[1]
Synonyms	Benzene, (1-diazoethyl)-; 1-Phenyl-1-diazoethane	[1]

Note: Experimental data on properties such as melting point, boiling point, and solubility are not readily available in the reviewed literature.

## Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of 1-diazoethylbenzene are not extensively documented in readily accessible literature, it is known to be a precursor in certain chemical reactions.[1] The synthesis of diazoalkanes, in general, often involves the base-induced decomposition of N-alkyl-N-nitroso compounds or the oxidation of hydrazones.

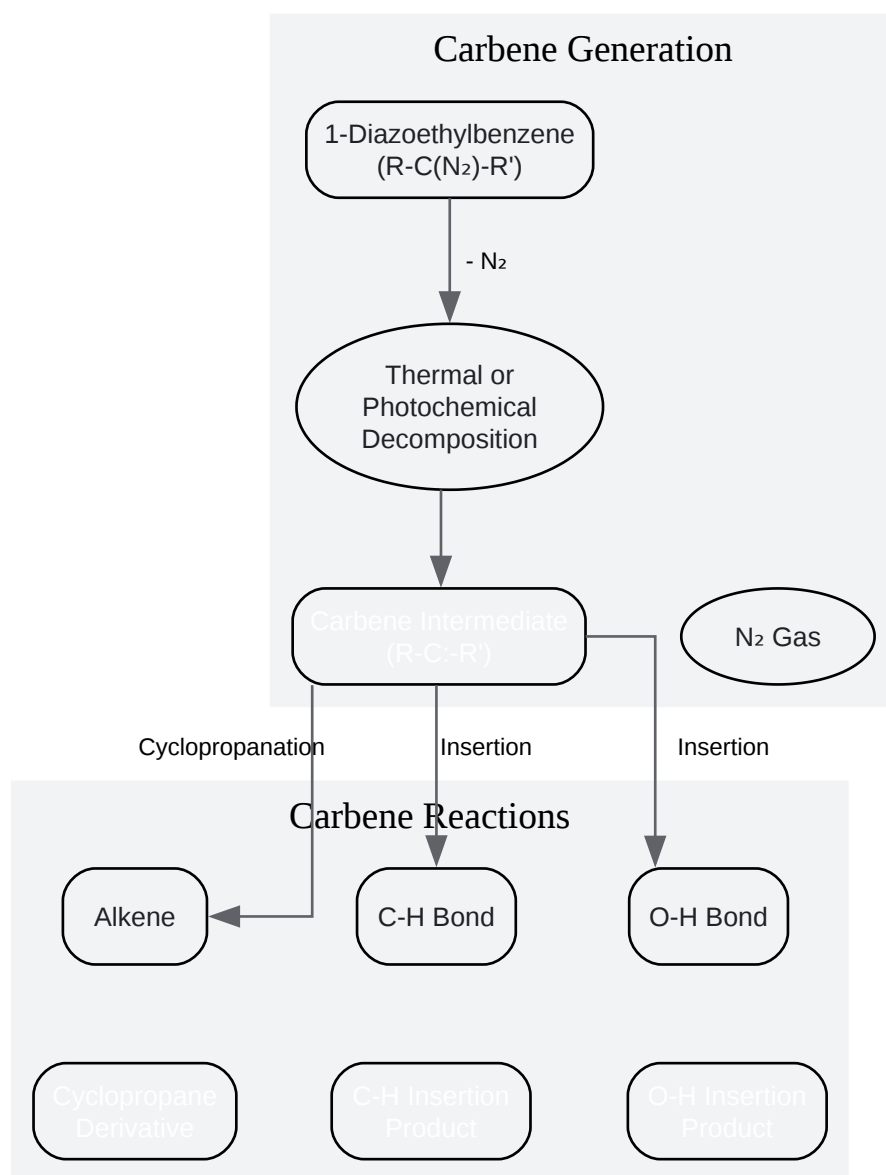
The reactivity of 1-diazoethylbenzene is dictated by the versatile chemistry of the diazo group. Diazo compounds are known to participate in a variety of transformations, primarily driven by the facile loss of dinitrogen gas (N<sub>2</sub>) to form a carbene intermediate.

### General Reactivity of Diazo Compounds:

- **Cycloaddition Reactions:** Diazoalkanes readily undergo 1,3-dipolar cycloadditions with various dipolarophiles, such as alkenes and alkynes, to form five-membered heterocyclic rings like pyrazolines and pyrazoles.[2]
- **Carbene-Mediated Reactions:** Upon thermal or photochemical decomposition, diazo compounds generate highly reactive carbenes. These carbenes can undergo:
  - **Insertion Reactions:** Insertion into C-H, O-H, and N-H bonds.
  - **Cyclopropanation:** Addition to alkenes to form cyclopropane derivatives.
  - **Wolff Rearrangement:** In the case of  $\alpha$ -diazoketones, rearrangement to form a ketene.

- Reactions with Acids: Diazoalkanes are basic and react with acids to form diazonium salts, which are often unstable and can lead to substitution or elimination products.[3]

Below is a generalized workflow for the generation and subsequent reactions of a carbene from a diazoalkane like 1-diazoethylbenzene.



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**Figure 1:** General reaction pathways of a diazoalkane via carbene formation.

## Safety and Handling

Detailed safety data specific to 1-diazoethylbenzene is not available. However, diazoalkanes as a class of compounds are known to be hazardous and must be handled with extreme caution.

#### General Safety Precautions for Diazoalkanes:

- **Toxicity:** Many diazoalkanes are toxic and should be handled in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves and safety glasses. [2]
- **Explosive Potential:** Diazoalkanes can be explosive, especially in the presence of sharp edges, rough surfaces, or upon heating.[2] They are also sensitive to strong light.
- **Instability:** The stability of diazo compounds varies. While some are relatively stable and can be isolated, others are highly reactive and are typically generated and used in situ. The presence of electron-withdrawing groups generally increases stability.[4]

Table 2: General Hazard Information for Diazoalkanes

Hazard	Description
Acute Toxicity	Can be toxic if inhaled, ingested, or in contact with skin.[2]
Explosivity	Risk of explosion when heated, exposed to light, or in the presence of certain initiators.[2]
Irritation	May cause skin, eye, and respiratory irritation.

Note: The GHS classification and specific precautionary statements for 1-diazoethylbenzene are not available in the consulted resources.

## Biological Activity and Toxicology

There is a significant lack of information regarding the biological activity, metabolic pathways, and toxicology of 1-diazoethylbenzene.

General considerations for diazo compounds suggest that their reactivity with biological macromolecules could lead to toxic effects. The metabolic fate of diazoalkanes is not well-

characterized, but it is plausible that they could undergo metabolic activation or detoxification pathways.

A study on the related compound, diazoaminobenzene, indicated that it could be metabolized to known carcinogens, benzene and aniline.[5] This suggests that the metabolic breakdown of 1-diazoethylbenzene could potentially lead to the formation of hazardous substances, although this has not been experimentally verified for this specific compound.

The high reactivity of the diazo group and the potential for carbene formation suggest that 1-diazoethylbenzene could interact non-specifically with various biological targets, a property that has been explored in the context of chemical biology for protein and nucleic acid modification using "stabilized" diazo compounds.[2] However, the reactivity of unstabilized diazoalkanes like 1-diazoethylbenzene makes them generally unsuitable for such applications in living systems due to their high and indiscriminate reactivity.[2]

Due to the absence of specific data, no signaling pathways involving 1-diazoethylbenzene can be depicted.

## Conclusion

1-Diazoethylbenzene (CAS 22293-10-3) is a chemical for which detailed, publicly available data is scarce. While its molecular structure suggests a rich and versatile chemistry characteristic of diazoalkanes, a comprehensive understanding of its properties, synthesis, and safety requires further experimental investigation. Researchers and professionals working with or considering the use of this compound should proceed with significant caution, adhering to the general safety protocols for handling potentially toxic and explosive diazoalkanes. The information presented in this guide is based on the limited available data and general principles of diazo compound chemistry and should be supplemented with a thorough risk assessment before any experimental work is undertaken.

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## References

- 1. 1-diazoethylbenzene | CAS#:22293-10-3 | Chemsrsc [chemsrc.com]
- 2. Diazo Compounds: Versatile Tools for Chemical Biology - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Diazocarbonyl and Related Compounds in the Synthesis of Azoles - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
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